

An In-depth Technical Guide to Clopidogrel Impurity C

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Compound of Interest

Compound Name: Clopidogrel impurity C

CAS No.: 120202-69-9

Cat. No.: B3339733

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This technical guide provides a comprehensive overview of **Clopidogrel Impurity C**, a known related substance of the antiplatelet drug Clopidogrel. This document is intended for researchers, scientists, and professionals in drug development and quality control.

Chemical Identity and Properties

Clopidogrel Impurity C is the (R)-enantiomer of Clopidogrel.^{[1][2]} While Clopidogrel is the therapeutically active (S)-enantiomer, its R-counterpart is considered an impurity with no anti-aggregating activity.^{[2][3]}

Table 1: Chemical Identifiers and Properties of **Clopidogrel Impurity C**

Parameter	Value	Reference
CAS Number	120202-71-3	[1][4][5][6][7][8]
Chemical Name	Methyl (2R)-2-(2-chlorophenyl)-2-[6,7-dihydrothieno[3,2-c]pyridin-5(4H)-yl]acetate hydrogen sulfate	[1][4][7]
Synonyms	Clopidogrel USP Related Compound C, Clopidogrel Bisulfate R-Isomer, (R)-Clopidogrel Hydrogen Sulfate	[1][4][5][6][7]
Molecular Formula	C ₁₆ H ₁₆ ClNO ₂ S · H ₂ SO ₄	[1][5][8]
Molecular Weight	419.90 g/mol	[1][8]
Freebase CAS Number	120202-69-9	[9]
Freebase Molecular Formula	C ₁₆ H ₁₆ ClNO ₂ S	[9]
Freebase Molecular Weight	321.82 g/mol	[7]

Synthesis and Formation

Clopidogrel Impurity C can be synthesized for use as a reference standard in analytical testing. One method involves the chiral resolution of racemic clopidogrel hydrochloride.

A patented method describes the synthesis of **Clopidogrel Impurity C** by reacting the split mother liquor of racemic clopidogrel hydrochloride with d-camphorsulfonic acid. This process precipitates the d-camphorsulfonic acid salt of the levorotatory clopidogrel, which is then converted to the hydrogen sulfate salt, yielding Impurity C.[10]

Another synthetic approach involves the preparation of the (R)-methyl-(2-chlorophenyl)-(4,5,6,7-4H-thieno[3,2,-c]pyrid-5-yl) acetate from (R)-(2-chlorophenyl)-(4, 5, 6, 7-4H-thieno[3,2,-c]pyrid-5-yl) sodium acetate.[11]

Analytical Methodologies

Accurate quantification of **Clopidogrel Impurity C** is crucial for ensuring the quality and safety of Clopidogrel drug products. Various analytical techniques have been developed for its separation and determination.

3.1. High-Performance Liquid Chromatography (HPLC)

Reverse-phase HPLC is a widely used method for the analysis of Clopidogrel and its impurities.

- Method 1: Stability-Indicating HPLC
 - Column: Kromasil 100 C18
 - Mobile Phase: Gradient elution with 0.1% Trifluoroacetic acid in water (Pump A) and 0.1% Trifluoroacetic acid in Acetonitrile (Pump B).
 - Gradient Program:
 - T0.01: 80% A, 20% B
 - T25: 50% A, 50% B
 - T26: 80% A, 20% B
 - T35: 80% A, 20% B
 - Flow Rate: 1.0 ml/min
 - Column Temperature: 45 °C
 - Detection: UV at 220 nm
 - Reference: This method was developed to separate unknown impurities generated during stability studies of Clopidogrel tablets.[\[12\]](#)
- Method 2: Enantiospecific Liquid Chromatography
 - Detection: UV at 220 nm.

- Application: This method is used for the determination of impurities and assay of Clopidogrel, including the R-enantiomer (Impurity C).[13]

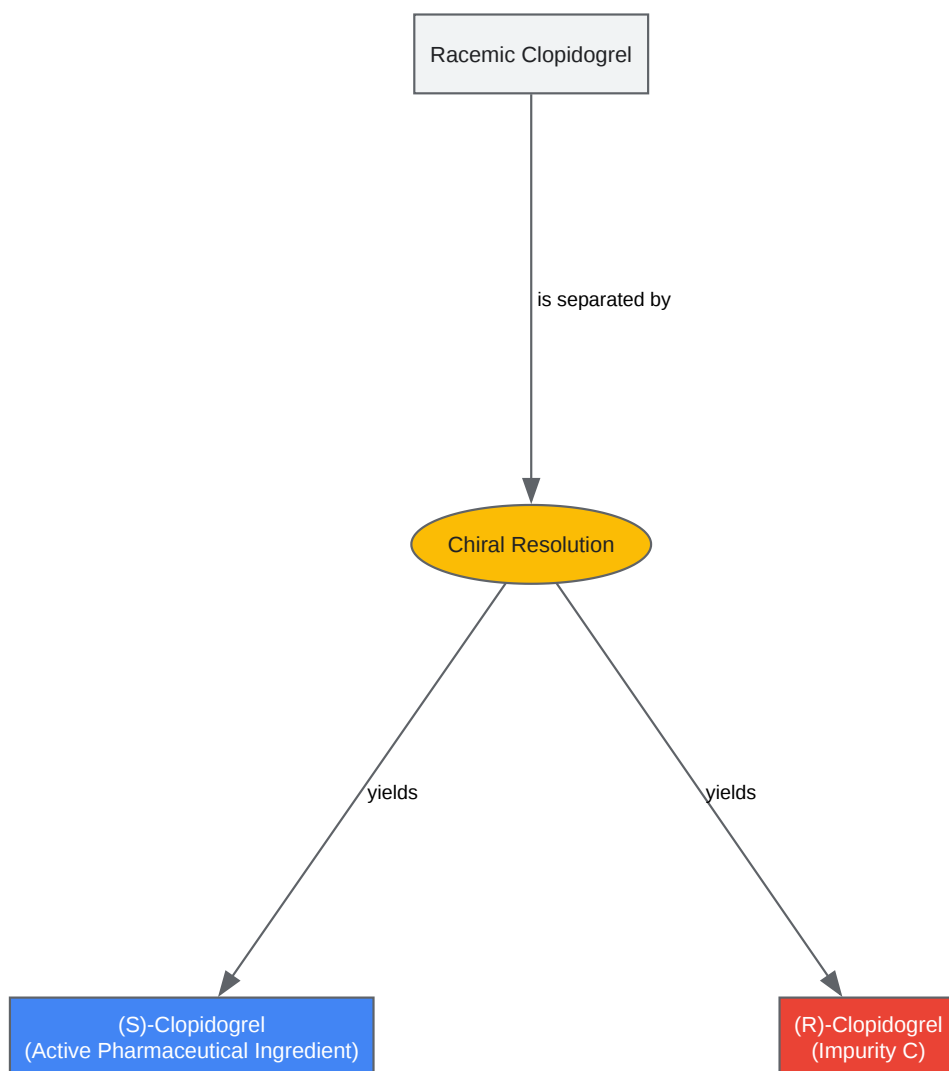
3.2. Capillary Zone Electrophoresis (CZE)

A capillary zone electrophoresis method has been developed for the separation of Clopidogrel from its impurities A, B, and C.[2]

- Capillary: Uncoated fused-silica capillary (50.0 μm internal diameter, 31.2 cm total length).[2]
- Background Electrolyte: 35 mM of 6% sulphated β -cyclodextrin (SCD) (mass/volume).[2]

Logical Relationship Diagram

The following diagram illustrates the relationship between racemic Clopidogrel and its enantiomers, including the active drug substance and Impurity C.



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Caption: Chiral resolution of racemic Clopidogrel.

Experimental Workflow for Impurity Analysis

The diagram below outlines a typical workflow for the analysis of **Clopidogrel Impurity C** in a drug product.



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Caption: Workflow for **Clopidogrel Impurity C** analysis.

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References

- [1. veeprho.com \[veeprho.com\]](#)
- [2. bocsci.com \[bocsci.com\]](#)
- [3. US9480680B2 - Stable pharmaceutical composition of clopidogrel free base for oral and parenteral delivery - Google Patents \[patents.google.com\]](#)
- [4. Clopidogrel EP Impurity C | 120202-71-3 | SynZeal \[synzeal.com\]](#)
- [5. karpschem.in \[karpschem.in\]](#)
- [6. vivanls.com \[vivanls.com\]](#)
- [7. Clopidogrel Related Compound C \[saitraders.co.in\]](#)
- [8. Clopidogrel Related Compound C USP Reference Standard Sigma-Aldrich \[sigmaaldrich.com\]](#)
- [9. pharmaffiliates.com \[pharmaffiliates.com\]](#)
- [10. CN101787033B - Method for synthesizing related substance C of clopidogrel hydrogen sulfate - Google Patents \[patents.google.com\]](#)
- [11. Clopidogrel Impurity C synthesis - chemicalbook \[chemicalbook.com\]](#)
- [12. derpharmachemica.com \[derpharmachemica.com\]](#)
- [13. hplc.eu \[hplc.eu\]](#)
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